Physicochemical Properties of Adefovir-d4: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Adefovir-d4*

Cat. No.: *B562677*

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This guide provides a comprehensive overview of the core physicochemical properties of **Adefovir-d4**, a deuterated analog of the antiviral drug Adefovir. The information is intended for researchers, scientists, and professionals involved in drug development and pharmaceutical sciences. This document details the chemical identity, physical characteristics, and biological interactions of **Adefovir-d4**, supported by experimental protocols and pathway visualizations.

Chemical and Physical Properties

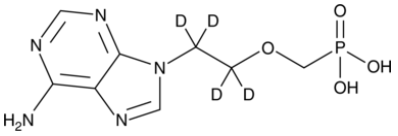
Adefovir-d4 is a stable, isotopically labeled form of Adefovir, an acyclic nucleotide analog of adenosine monophosphate. The deuterium labeling makes it a valuable tool in pharmacokinetic studies and as an internal standard for quantitative analysis by mass spectrometry.[1][2] The fundamental physicochemical properties of **Adefovir-d4** are summarized below. It is important to note that the physicochemical properties of **Adefovir-d4** are expected to be very similar to those of the non-deuterated Adefovir due to the nature of deuterium substitution.

General Properties

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Property	Value	Source(s)
Formal Name	P-[[2-(6-amino-9H-purin-9-yl)ethoxy-1,1,2,2-d4]methyl]-phosphonic acid	[2]
Synonyms	PMEA-d4, GS-0393-d4	[1][2]
Physical Form	Solid	[2]
Purity	≥99% deuterated forms (d1-d4)	[2]

Molecular Properties

Property	Value	Source(s)
Molecular Formula	$C_8H_8D_4N_5O_4P$	[2][3]
Molecular Weight	277.21 g/mol	[3]
Chemical Structure		

Physicochemical Data

The following table includes data for Adefovir and its prodrug, Adefovir Dipivoxil, which provide insights into the expected properties of **Adefovir-d4**.

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Parameter	Value	Compound	Source(s)
Melting Point	>250 °C	Adefovir	[4]
pKa	pKa1: 2.0, pKa2: 6.8 (at 25°C)	Adefovir	
Aqueous Solubility	19 mg/mL (pH 2.0)	Adefovir Dipivoxil	[5][6]
0.4 mg/mL (pH 7.2)	Adefovir Dipivoxil	[5][6]	
Organic Solubility	Soluble in DMSO	Adefovir-d4	[7]
LogP	1.91	Adefovir Dipivoxil	[5][6]

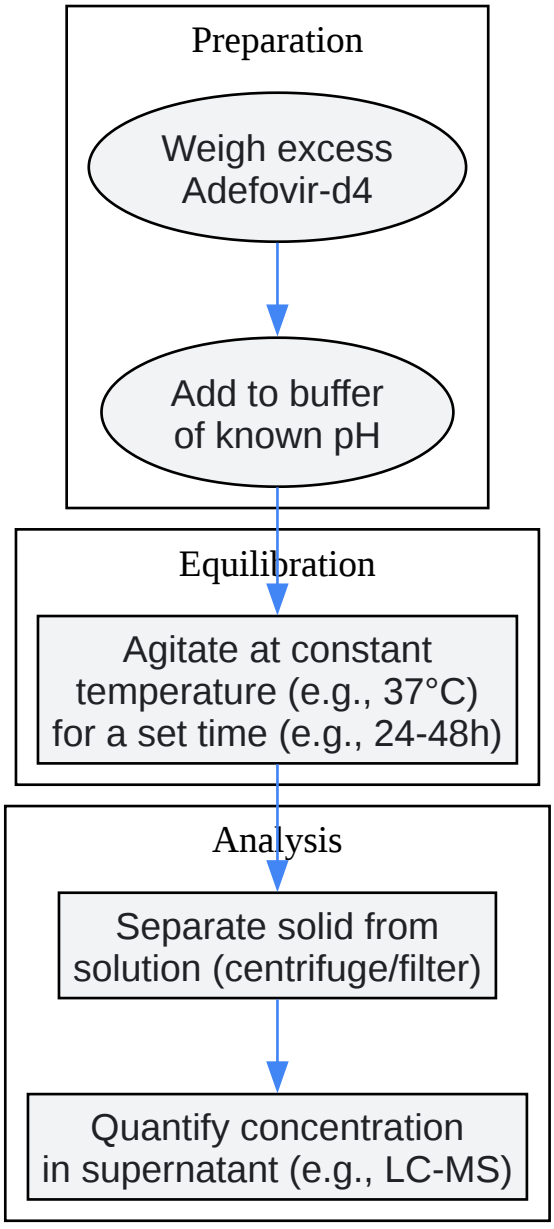
Experimental Protocols

This section outlines the general methodologies for determining key physicochemical parameters such as solubility and pKa, which are critical for the characterization of active pharmaceutical ingredients (APIs) like **Adefovir-d4**.

Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a standard protocol for determining the equilibrium solubility of a compound.

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Caption: Workflow for determining equilibrium solubility using the shake-flask method.

Methodology:

- Preparation: An excess amount of **Adefovir-d4** is added to a series of vials containing aqueous buffers of different pH values (e.g., pH 1.2, 4.5, and 6.8) to cover the physiological range.[1][8]

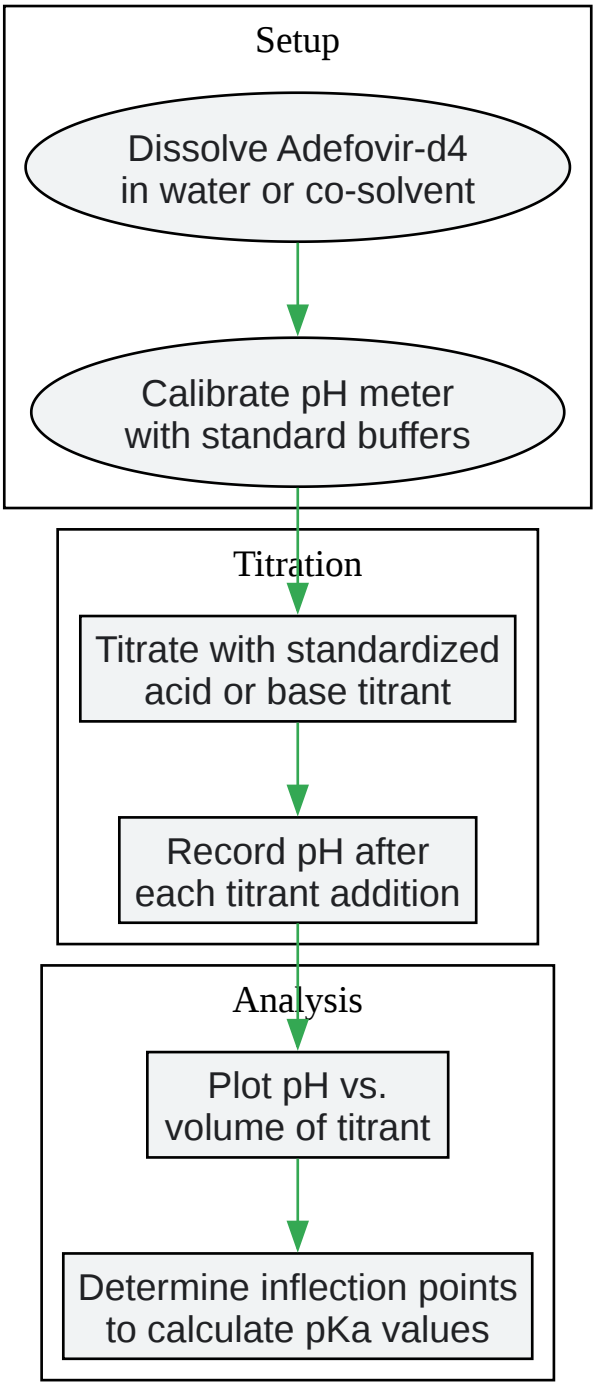
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- Equilibration: The vials are sealed and agitated in a temperature-controlled environment (e.g., a shaker bath at 37 ± 1 °C) for a sufficient period (typically 24 to 72 hours) to ensure equilibrium is reached.[8]
- Sample Processing: After equilibration, the suspension is allowed to settle, and the supernatant is carefully separated from the undissolved solid by centrifugation or filtration.
- Quantification: The concentration of **Adefovir-d4** in the clear supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[9]
- Data Analysis: The experiment is performed in triplicate for each pH, and the average solubility is reported.

Determination of pKa (Potentiometric Titration)

Potentiometric titration is a highly accurate method for determining the pKa of ionizable compounds.

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Caption: Experimental workflow for pKa determination via potentiometric titration.

Methodology:

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- Sample Preparation: A precise amount of **Adefovir-d4** is dissolved in a suitable solvent, typically purified water. If solubility is limited, a co-solvent system (e.g., water-methanol) may be used, and the aqueous pKa is extrapolated.[10]

- Titration: The solution is titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH). The pH of the solution is monitored continuously using a calibrated pH electrode.[11]

- Data Collection: The pH of the solution is recorded after each incremental addition of the titrant.

- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The equivalence point(s) are identified from the inflection point(s) of the curve. The pKa value corresponds to the pH at the half-equivalence point. The titration is typically repeated multiple times to ensure reproducibility.[10][11]

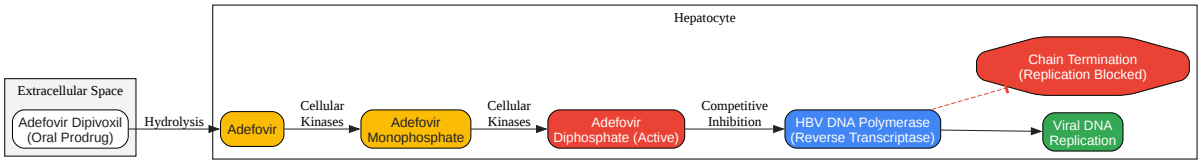
Mechanism of Action and Biological Pathways

Adefovir is a prodrug that requires intracellular activation to exert its antiviral effect against the Hepatitis B virus (HBV).

Antiviral Mechanism of Action

Adefovir dipivoxil is the orally administered prodrug, which is rapidly converted to Adefovir.[6] In the host cell, Adefovir is phosphorylated by cellular kinases to its active form, Adefovir diphosphate. This active metabolite then competes with the natural substrate, deoxyadenosine triphosphate (dATP), for incorporation into the elongating viral DNA chain by the HBV DNA polymerase (a reverse transcriptase).[6][11] Once incorporated, it causes chain termination, thus halting viral replication.[6]

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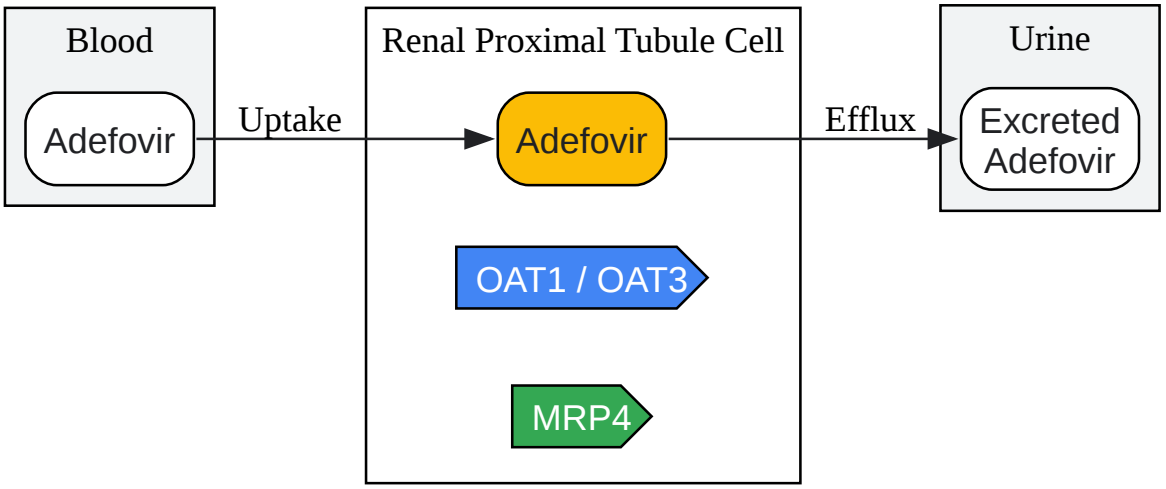


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Caption: Intracellular activation and mechanism of action of Adefovir.

Renal Clearance Pathway

Adefovir is primarily excreted through the kidneys via a combination of glomerular filtration and active tubular secretion. The active secretion into the renal proximal tubule cells is mediated by organic anion transporters (OAT1 and OAT3) on the basolateral membrane. The efflux from these cells into the urine is controlled by the multidrug resistance-associated protein 4 (MRP4) on the apical membrane.



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Caption: Renal clearance pathway of Adefovir via tubular secretion.

This technical guide provides a foundational understanding of the physicochemical properties of **Adefovir-d4**. The presented data and protocols are essential for its application in research and development, particularly in areas requiring precise quantification and understanding of its biological fate.

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